Application Notes and Protocols for QM-FN-SO3 Intravenous Injection in Mice

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| Compound of Interest	
Compound Name:	QM-FN-SO3
Cat. No.:	B12385852

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Introduction

QM-FN-SO3 is a near-infrared (NIR) fluorescent probe with aggregation-induced emission (AIE) characteristics, designed for the in vivo detection of amyloid-β (Aβ) plaques, a key pathological hallmark of Alzheimer's disease (AD). Its ability to penetrate the blood-brain barrier (BBB), coupled with a high signal-to-noise ratio upon binding to Aβ aggregates, makes it a valuable tool for preclinical research in AD mouse models.[1][2][3] These application notes provide a detailed protocol for the preparation and intravenous administration of **QM-FN-SO3** in mice, along with recommended parameters for subsequent in vivo fluorescence imaging.

Mechanism of Action: Aggregation-Induced Emission (AIE)

Unlike conventional fluorescent dyes that often suffer from aggregation-caused quenching (ACQ), **QM-FN-SO3** is an AIE luminogen (AIEgen). In its dispersed state in an aqueous environment, it is non-emissive. However, upon binding to the hydrophobic pockets of Aβ plaques, the intramolecular rotations of the **QM-FN-SO3** molecules are restricted, forcing them into a highly emissive aggregated state. This "light-up" characteristic provides a high contrast between the Aβ plaques and the surrounding healthy tissue.[1]
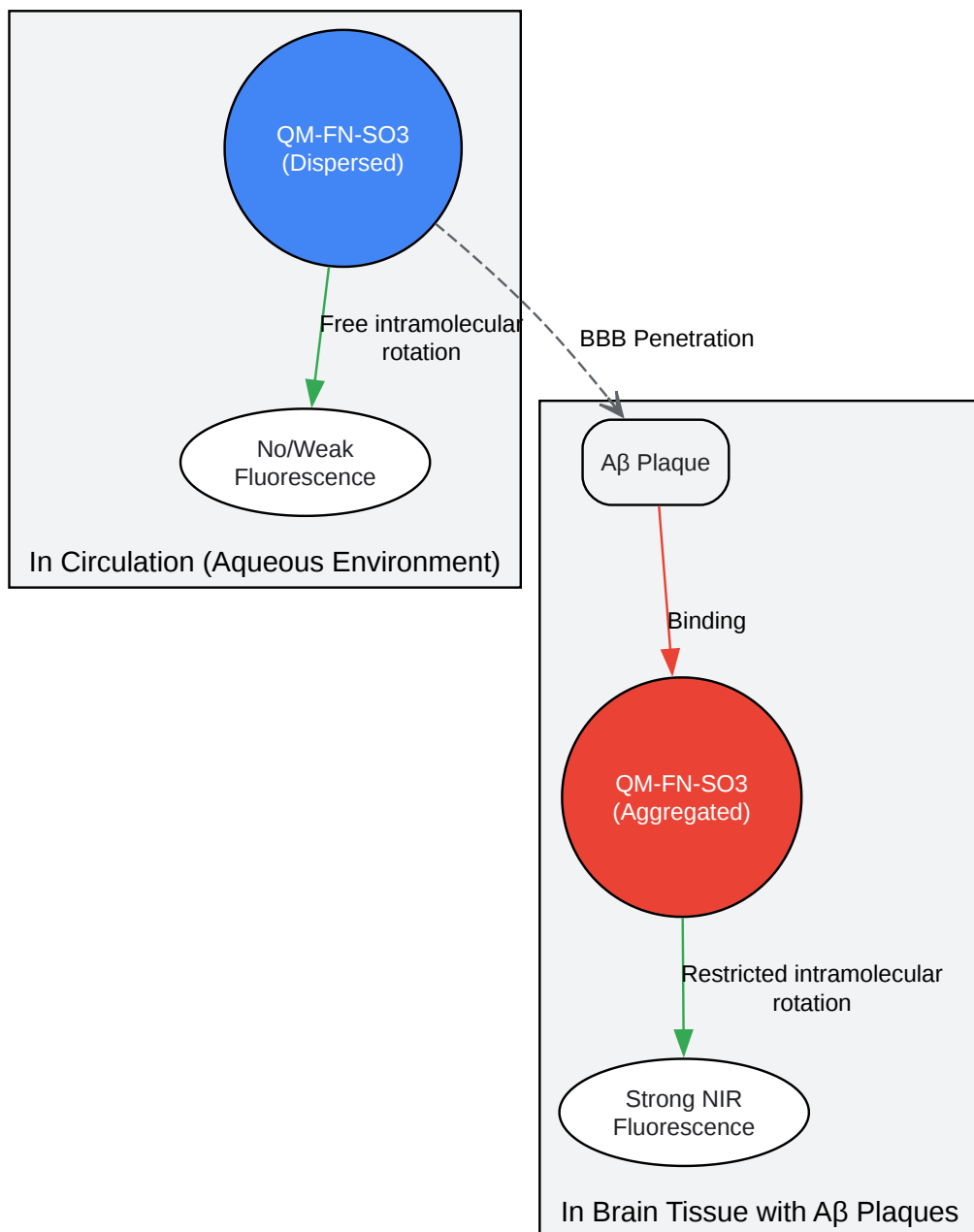
Mechanism of Aggregation-Induced Emission (AIE) of QM-FN-SO3

Caption: AIE mechanism of **QM-FN-SO3**.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the use of **QM-FN-SO3** in mice, based on published studies.

Table 1: Physicochemical and Optical Properties

Parameter	Value	Reference
Molecular Weight	564.65 g/mol	
Excitation Max (λex)	~488 nm	
Emission Max (λem)	~680 nm	
Solubility	Soluble to 50 mM in DMSO and to 20 mM in water	

Table 2: Recommended Dosing and Administration

Parameter	Recommendation	Reference
Animal Model	APP/PS1 transgenic mice or other AD models	
Recommended Dose	2 mg/kg body weight	
Administration Route	Intravenous (tail vein) injection	
Injection Volume	100 - 200 µL	
Vehicle	DMSO/Saline mixture (e.g., 10% DMSO in saline)	Inferred from solubility data

Experimental Protocols
Preparation of **QM-FN-SO3** Injection Solution (2 mg/mL for a 2 mg/kg dose in a 20g mouse)

This protocol is for the preparation of a stock solution and a final injection solution of **QM-FN-SO3**.

Materials:

- **QM-FN-SO3** powder

- Dimethyl sulfoxide (DMSO), sterile, cell culture grade

- Phosphate-buffered saline (PBS) or sterile saline (0.9% NaCl), sterile

- Sterile microcentrifuge tubes

- Sterile syringes and needles (27-30 G)

Procedure:

- Prepare a 10 mg/mL stock solution in DMSO:

  - Aseptically weigh the required amount of **QM-FN-SO3** powder.

  - Dissolve the powder in sterile DMSO to a final concentration of 10 mg/mL.

  - Vortex thoroughly to ensure complete dissolution. This stock solution can be stored at -20°C for future use.

- Prepare the final injection solution:

  - On the day of the experiment, thaw the stock solution at room temperature.

  - Dilute the stock solution with sterile saline to the desired final concentration. For a 2 mg/kg dose in a 20g mouse with an injection volume of 200 μL, a final concentration of 0.2 mg/mL is required. To prepare 1 mL of this solution, mix 20 μL of the 10 mg/mL stock solution with 980 μL of sterile saline.

  - Vortex the final solution gently to mix. The final DMSO concentration should be kept low (e.g., <10%) to minimize toxicity.

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Intravenous Injection Protocol

This protocol describes the tail vein injection of **QM-FN-SO3** in mice.

Materials:

- Mouse restrainer

- Heat lamp or warming pad

- 70% ethanol

- Sterile gauze

- Prepared **QM-FN-SO3** injection solution

- Insulin syringes (0.3-1.0 mL) with a 27-30 G needle

Procedure:

- Animal Preparation:

  - Weigh the mouse to accurately calculate the injection volume based on the 2 mg/kg dosage.

  - To facilitate vasodilation of the tail veins, warm the mouse under a heat lamp for a few minutes or place its tail in warm water.

  - Place the mouse in a suitable restrainer.

- Injection:

  - Swab the tail with 70% ethanol to clean the injection site and improve visualization of the veins.

  - Identify one of the lateral tail veins.

  - Insert the needle, bevel up, into the vein at a shallow angle.

- Slowly inject the calculated volume of the **QM-FN-SO3** solution. Successful injection will be indicated by the absence of a subcutaneous bleb.

- Withdraw the needle and apply gentle pressure to the injection site with sterile gauze to prevent bleeding.

- Post-injection:

  - Return the mouse to its cage and monitor for any adverse reactions.

In Vivo Fluorescence Imaging Protocol

This protocol outlines the procedure for acquiring fluorescence images of the mouse brain after **QM-FN-SO3** injection.
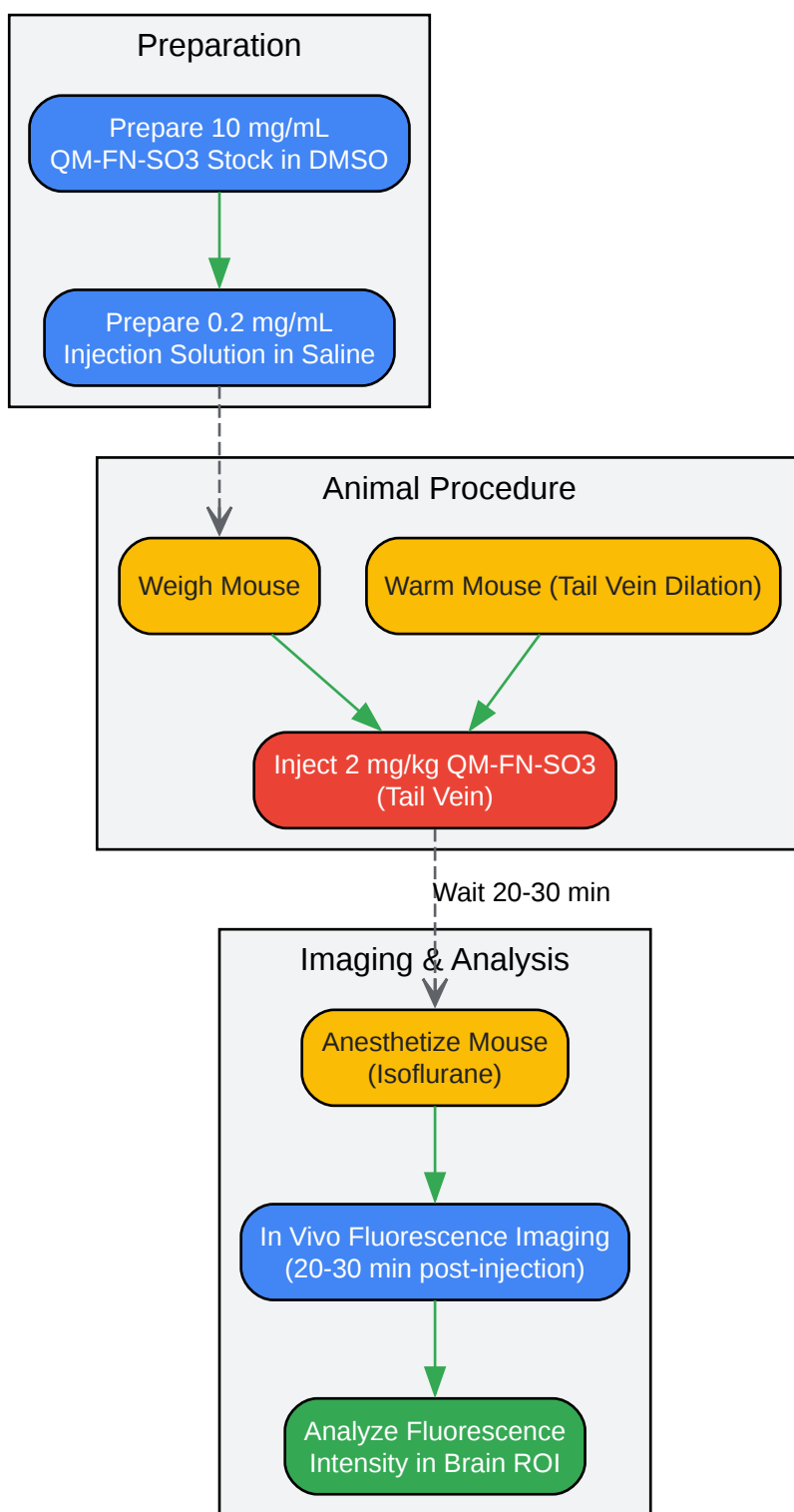
Materials:

- In vivo imaging system (e.g., IVIS Spectrum)

- Anesthesia system (e.g., isoflurane)

Procedure:

- Imaging Setup:

  - Anesthetize the mouse using isoflurane (e.g., 2-3% for induction, 1.5-2% for maintenance).

  - Place the anesthetized mouse in the imaging chamber of the in vivo imaging system.

- Image Acquisition:

  - Imaging can be performed at various time points post-injection to monitor the kinetics of the probe. Peak signal in the brain is typically observed around 20-30 minutes post-injection.

  - Set the imaging parameters as follows:

    - Excitation Filter: ~480 nm (or a suitable filter for exciting near 488 nm)

- Emission Filter: ~680 nm (or a long-pass filter that captures this emission)

- Exposure Time: Use the auto-exposure setting to optimize the signal-to-noise ratio, or set manually (e.g., 1-5 seconds).

- Binning: Medium to high.

- f/stop: Low (e.g., f/1 or f/2) to maximize light collection.

- Data Analysis:

  - Acquire images and analyze the fluorescence intensity in the brain region of interest (ROI).

  - Compare the signal from AD model mice with that from wild-type control mice. A significantly higher signal is expected in the AD mice.

Workflow and Logical Relationships

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Preparation

Prepare 10 mg/mL
QM-FN-SO3 Stock in DMSO

Prepare 0.2 mg/mL
Injection Solution in Saline

Animal Procedure

Weigh Mouse

Warm Mouse (Tail Vein Dilation)

Inject 2 mg/kg QM-FN-SO3
(Tail Vein)

Wait 20-30 min

Imaging & Analysis

Anesthetize Mouse
(Isoflurane)

In Vivo Fluorescence Imaging
(20-30 min post-injection)

Analyze Fluorescence
Intensity in Brain ROI

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Caption: Experimental workflow for **QM-FN-SO3** injection and imaging.

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